

# Application Notes: 2'-Fluoro Modified Aptamers in Research

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## Compound of Interest

Compound Name: Dmt-2'-F-U

Cat. No.: B15583668

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## Introduction

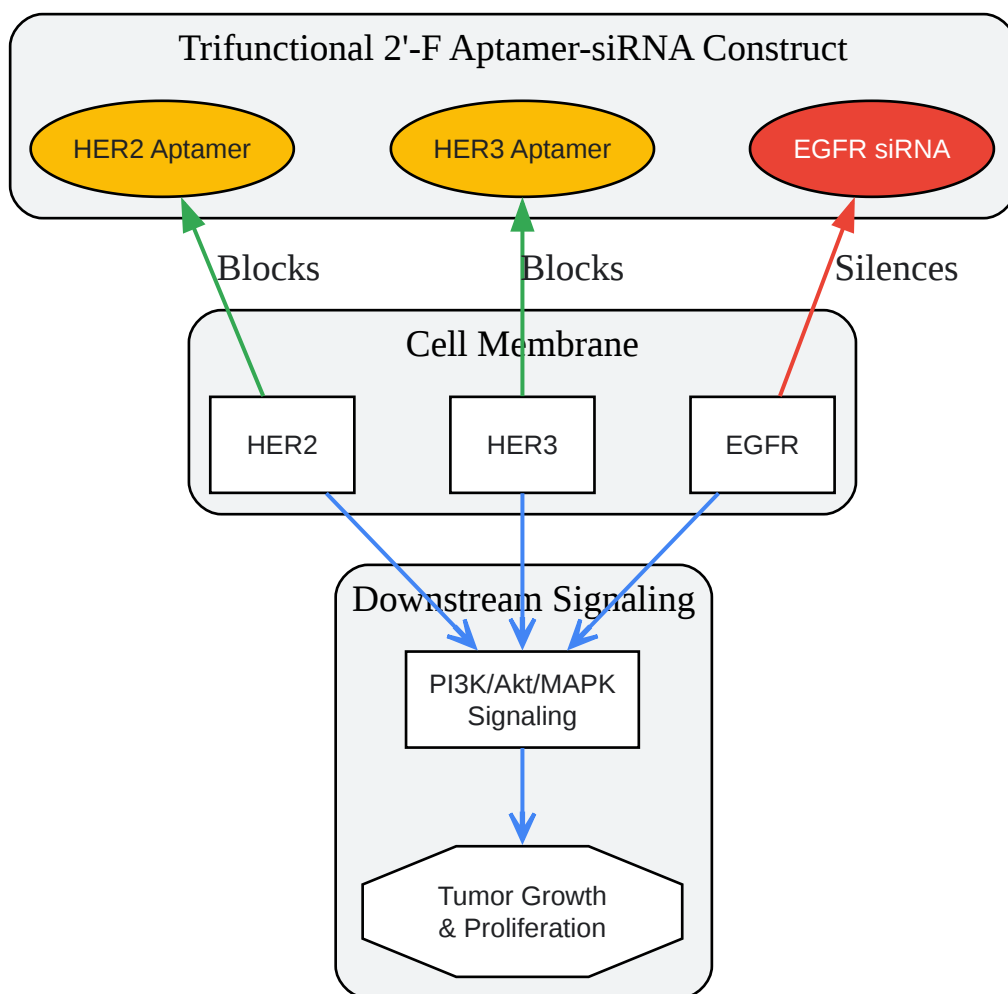
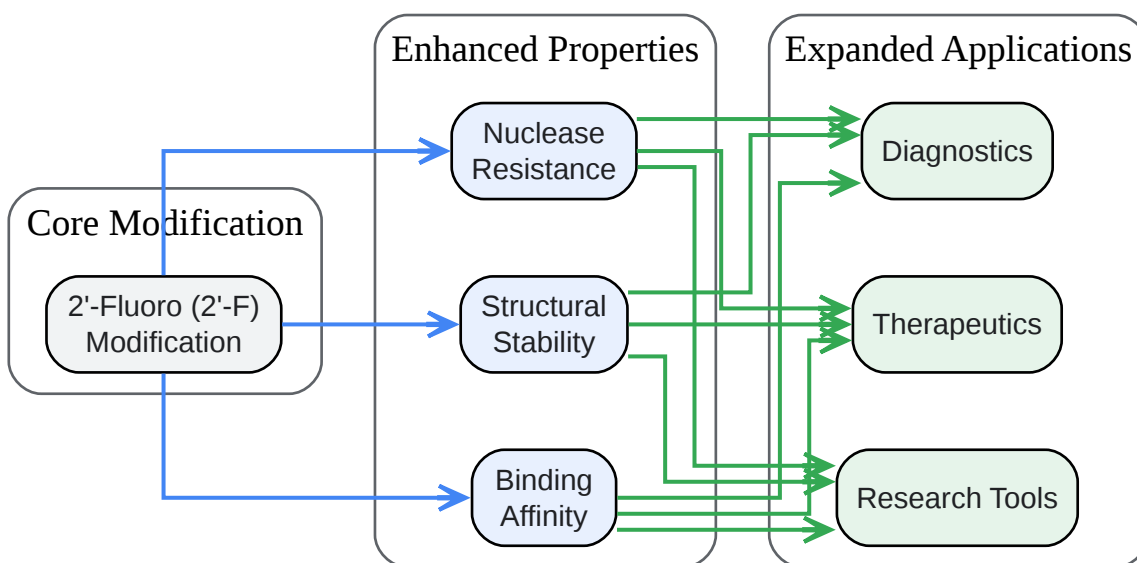
Aptamers are single-stranded DNA or RNA oligonucleotides capable of binding to a wide range of target molecules with high affinity and specificity, earning them the moniker "chemical antibodies".<sup>[1][2]</sup> However, the therapeutic and diagnostic application of unmodified RNA aptamers is often limited by their susceptibility to degradation by nucleases present in biological fluids.<sup>[2][3]</sup> To overcome this, chemical modifications are introduced into the aptamer structure. Among the most effective and widely used of these is the substitution of the 2'-hydroxyl (2'-OH) group on the ribose sugar with a 2'-fluoro (2'-F) group, particularly on pyrimidine (cytosine and uracil) nucleotides.<sup>[2][4]</sup>

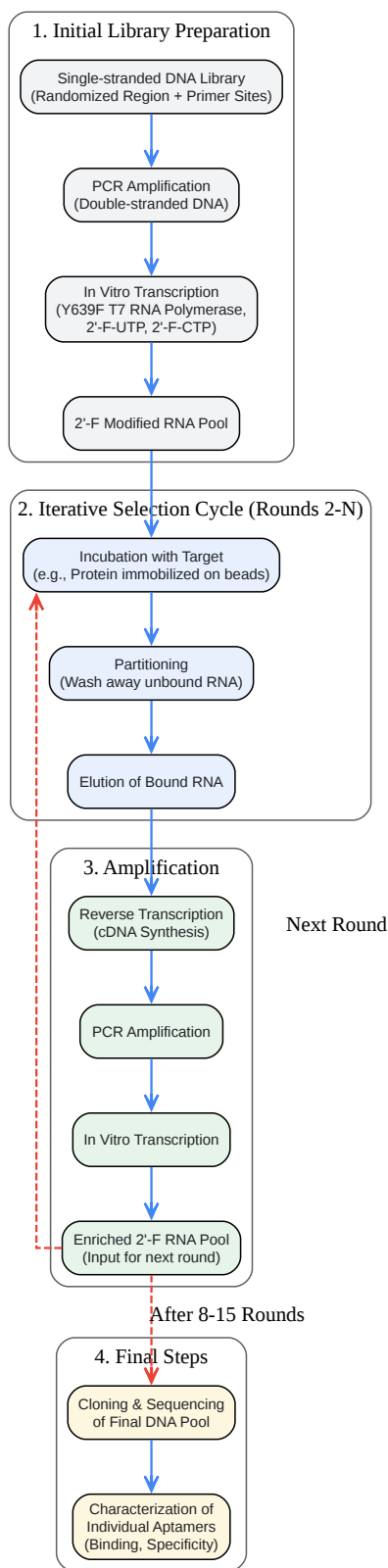
This 2'-fluoro modification confers significant resistance to nuclease degradation, dramatically increasing the aptamer's half-life in serum from minutes to hours or even days.<sup>[3][5]</sup> Furthermore, the 2'-F modification can enhance the thermal stability of the aptamer's structure and often improves its binding affinity to the target molecule.<sup>[4][6]</sup> These enhanced properties have made 2'-F modified aptamers powerful tools in therapeutics, diagnostics, and fundamental research.<sup>[4]</sup>

## Key Advantages of 2'-Fluoro Modification:

- **Enhanced Nuclease Resistance:** The 2'-F group protects the phosphodiester backbone from cleavage by ribonucleases, leading to a significantly longer half-life in biological matrices.<sup>[7][8]</sup>

- **Improved Binding Affinity:** The fluorine modification promotes a C3'-endo sugar pucker, similar to the conformation in an A-form RNA helix, which can pre-organize the aptamer for target binding and lead to stronger, more stable interactions.[4]
- **Increased Thermal Stability:** Aptamers with 2'-F modifications often exhibit higher melting temperatures ( $T_m$ ), indicating more stable secondary structures.[4]
- **Reduced Immunostimulatory Effects:** Compared to unmodified RNA, 2'-F modification can lead to a reduction in unwanted innate immune responses.[9]





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